

# The Discovery and History of the Chlorine Element: A Technical Guide

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This guide provides a comprehensive overview of the discovery and history of the element chlorine, intended for researchers, scientists, and drug development professionals. It details the initial isolation by Carl Wilhelm Scheele, its confirmation as an element by Humphry Davy, and its early applications that became foundational to public health and industry.

## Chapter 1: The Initial Discovery and Misidentification (1774)

The journey to identify chlorine began in an era dominated by the phlogiston theory, which posited that a fire-like element called "phlogiston" was contained within combustible bodies and released during combustion.

### Carl Wilhelm Scheele's Landmark Experiment

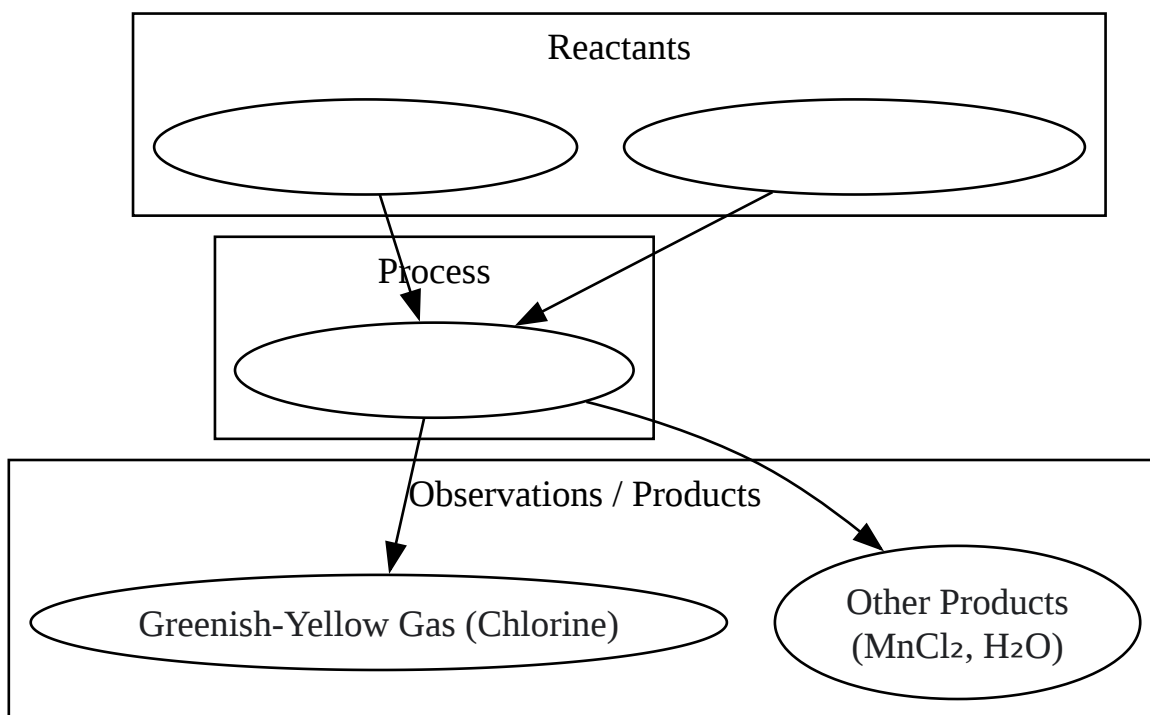
In 1774, the Swedish chemist Carl Wilhelm Scheele conducted a pivotal experiment that resulted in the first isolation of chlorine gas.<sup>[1][2][3]</sup> At the time, Scheele was investigating the mineral pyrolusite (manganese dioxide,  $\text{MnO}_2$ ).<sup>[3][4]</sup> His work, though groundbreaking, led him to misidentify the gas he produced based on the prevailing phlogiston theory.<sup>[4][5]</sup>

### Experimental Protocol: Scheele's Synthesis of Chlorine

Scheele's methodology involved the reaction of the mineral pyrolusite with muriatic acid (now known as hydrochloric acid,  $\text{HCl}$ ).<sup>[3][4]</sup>

- Apparatus: A retort with a receiving flask.
- Reactants:
  - Powdered black magnesia (pyrolusite, manganese dioxide,  $\text{MnO}_2$ ).
  - Muriatic acid (hydrochloric acid,  $\text{HCl}$ ).
- Procedure:
  - Manganese dioxide was placed in the retort.
  - Hydrochloric acid was added to the manganese dioxide.
  - The mixture was gently heated.
  - A greenish-yellow gas was observed evolving from the mixture and was collected.<sup>[1][5]</sup>

The underlying chemical reaction is now known as:  $4\text{HCl} + \text{MnO}_2 \rightarrow \text{MnCl}_2 + 2\text{H}_2\text{O} + \text{Cl}_2$ <sup>[1]</sup>



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Caption: Scheele's experimental workflow for producing chlorine gas.

## Observations and Interpretation

Scheele meticulously documented the properties of the new gas, noting its greenish-yellow color, a smell similar to aqua regia, its potent bleaching effect on litmus paper, and its lethal effect on insects.<sup>[1]</sup> However, constrained by the phlogiston theory, he did not recognize it as a new element.<sup>[4]</sup> Instead, he named it "dephlogisticated muriatic acid air," believing he had removed phlogiston from muriatic acid to produce this new gaseous substance.<sup>[1][6]</sup>

## Chapter 2: Confirmation as an Element (1810)

For decades following Scheele's discovery, the scientific community widely believed the gas to be a compound containing oxygen, referring to it as "oxymuriatic acid."<sup>[7][8]</sup> This view was challenged and ultimately overturned by the work of Sir Humphry Davy.

## Humphry Davy's Investigation

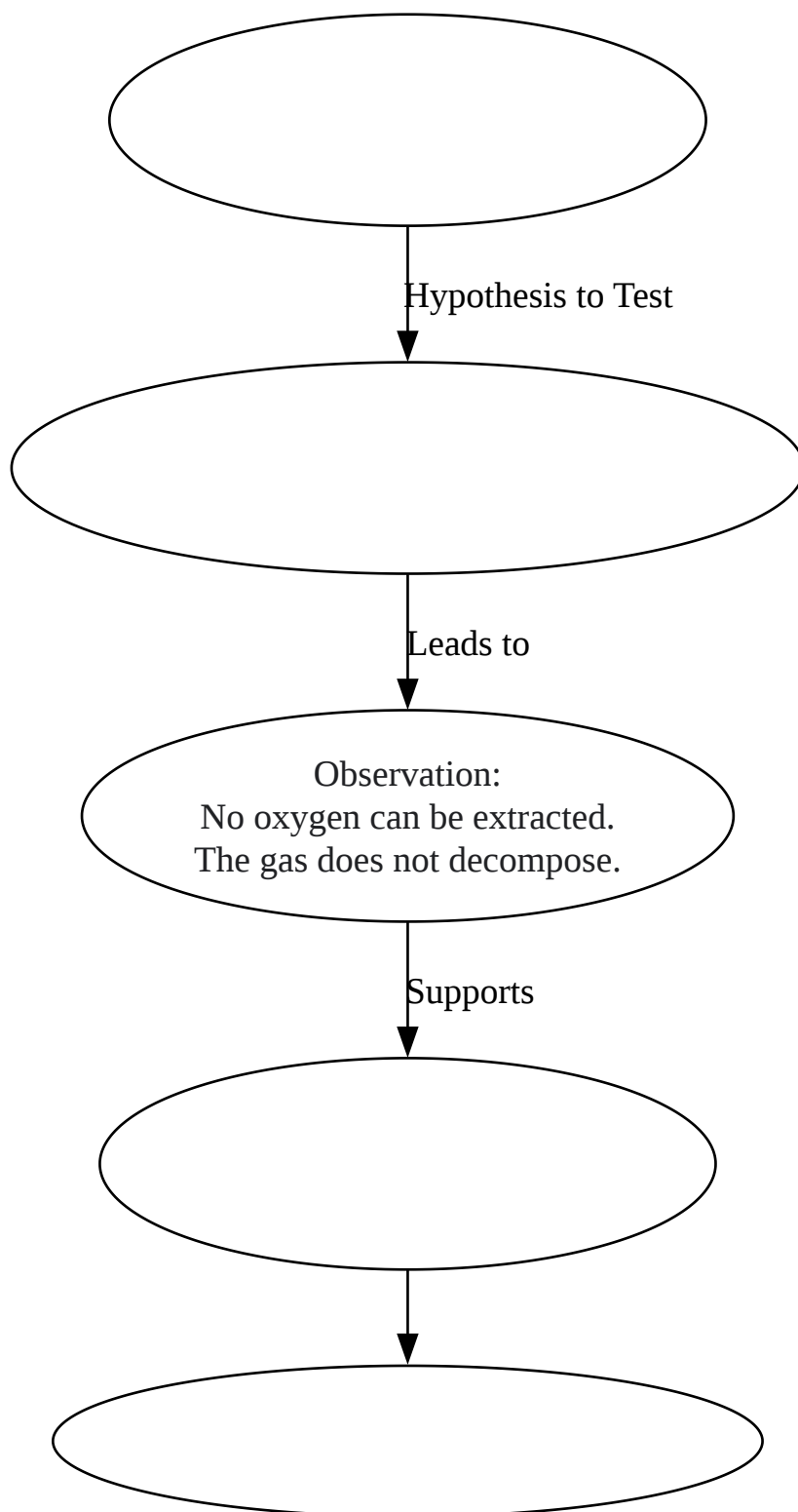
Sir Humphry Davy, a prominent English chemist known for his work in electrolysis, conducted a series of experiments aimed at decomposing the so-called "oxymuriatic acid" to isolate its supposed oxygen component.<sup>[7][9]</sup> Despite numerous attempts, he was unable to extract oxygen from the substance.

## Experimental Protocol: Davy's Logical Disproof

Davy's conclusion was not based on a single synthesis but on the failure of established methods to decompose the gas. His protocol was one of logical elimination:

- **Premise:** If the greenish-yellow gas ("oxymuriatic acid") is a compound containing oxygen, then it should be possible to decompose it and release the oxygen.
- **Methodology:** Davy attempted to decompose the dry gas by reacting it with various substances that have a high affinity for oxygen (e.g., passing it over heated carbon) to form carbon dioxide.
- **Result:** No reaction that would indicate the presence of oxygen was observed. The gas did not break down into other components.

- Conclusion: On November 15, 1810, Davy presented his findings to the Royal Society, concluding that the substance was not a compound but a distinct chemical element.<sup>[1][8]</sup> He proposed the name chlorine, derived from the Greek word *chlōrós* (χλωρός), meaning "pale green" or "greenish-yellow," in reference to its distinct color.<sup>[1][2][5]</sup>



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Caption: Logical progression of Davy's work identifying chlorine as an element.

## Chapter 3: Early Characterization and Properties

Following its identification as an element, scientists began to characterize the physical and chemical properties of chlorine.

Property	Historically Observed / Early Data	Modern Accepted Value	Citation(s)
Atomic Number	Not applicable	17	[5][10]
Atomic Mass	Not determined	35.453 u	[2][5][10]
Appearance	Greenish-yellow gas	Greenish-yellow gas	[1][2][5][10]
Odor	Suffocating, sharp, similar to aqua regia or bleach	Choking, bleach-like smell	[1][5][11]
State at Room Temp.	Gas	Gas	[12]
Density	~2.5 times heavier than air	3.214 g/L (at 0°C, 1 atm)	[10][11]
Melting Point	Not determined	-101.0 °C / -100.98 °C	[10][12]
Boiling Point	Not determined	-34.6 °C / -33.97 °C	[10][12]
Reactivity	Highly reactive with metals and hydrogen	High reactivity, combines with most elements	[6][12][13]
Solubility	Poorly soluble in water	Poorly soluble in water	[10]

## Chapter 4: The Dawn of Application in Industry and Public Health

The potent chemical reactivity of chlorine was quickly harnessed for practical applications, most notably in bleaching and disinfection.

### Development of Chemical Bleaching

French chemist Claude Berthollet was the first to apply Scheele's discovery for practical use in the textile industry.<sup>[1]</sup>

- 1785: Berthollet demonstrated that an aqueous solution of chlorine could effectively bleach fabrics.<sup>[1]</sup>
- 1789: He improved upon this by creating "Eau de Javel" (Javel Water).<sup>[1]</sup> This was produced by passing chlorine gas through a solution of sodium carbonate, creating a solution of sodium hypochlorite.<sup>[1]</sup>
- 1799: Scottish chemist Charles Tennant developed a more stable and commercially viable solid bleaching powder by passing chlorine gas over slaked lime (calcium hydroxide).<sup>[14]</sup>

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Caption: Early industrial production pathways for chlorine-based bleaches.

### Chlorine as a Disinfectant

The application of chlorine for public health began in the 19th century, transforming sanitation and the safety of drinking water.

- 1835: Chlorine was first used to remove odors from water.<sup>[15]</sup>
- 1890: It was recognized as an effective disinfectant for water.<sup>[15]</sup>
- 1897: In Maidstone, Kent (UK), a bleach solution was used to disinfect the water main following a typhoid outbreak, marking a pioneering use in public water systems.<sup>[16][17]</sup>

- 1908: Jersey City, New Jersey, became the first major U.S. city to adopt chlorination for its drinking water supply on a continuous basis.[15][16][17]

This adoption of chlorination was a major factor in the dramatic reduction of waterborne diseases such as cholera and typhoid fever in urban populations.[16]

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